

Application Notes and Protocols for Studying EGFR Phosphorylation using Tyrphostin AG30

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Compound of Interest

Compound Name: Tyrphostin AG30

Cat. No.: B10818717

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Introduction

The Epidermal Growth Factor Receptor (EGFR) is a transmembrane tyrosine kinase that plays a pivotal role in regulating critical cellular processes, including proliferation, differentiation, survival, and migration.[1] Upon ligand binding, EGFR dimerizes and undergoes autophosphorylation on specific tyrosine residues within its intracellular domain. This autophosphorylation creates docking sites for various signaling proteins, initiating downstream cascades such as the RAS-RAF-MEK-ERK and PI3K-Akt pathways.[1] Dysregulation of EGFR signaling is a common driver in the development and progression of numerous cancers, making it a key target for therapeutic intervention.

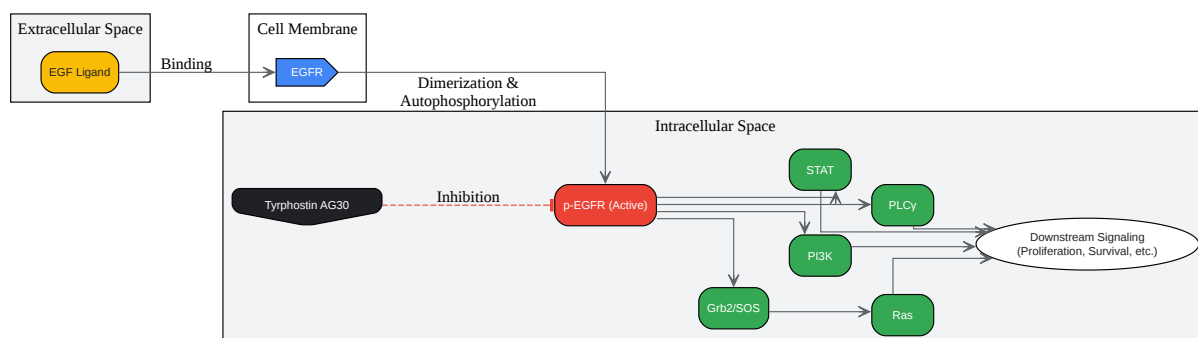
Tyrphostin AG30 is a potent and selective inhibitor of EGFR tyrosine kinase.[2][3][4][5][6] It acts as an ATP-competitive inhibitor, binding to the kinase domain of EGFR and thereby blocking its autophosphorylation and subsequent downstream signaling.[7] These application notes provide a comprehensive guide for utilizing **Tyrphostin AG30** to study EGFR phosphorylation in a cell-based context, with detailed protocols for experimental execution and data analysis.

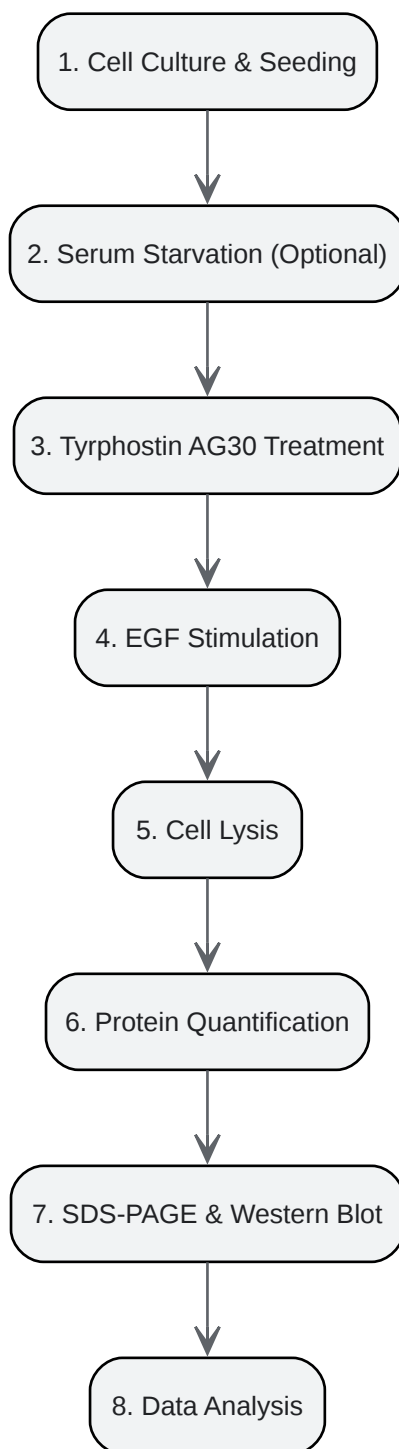
Product Information: Tyrphostin AG30

Property	Description
Mechanism of Action	ATP-competitive inhibitor of EGFR tyrosine kinase.[7]
Molecular Weight	205.17 g/mol [5]
Solubility	Soluble in DMSO (e.g., 41 mg/mL).[2] For cell culture, prepare a concentrated stock solution in DMSO and dilute to the final concentration in the culture medium.
Storage	Store stock solutions at -20°C for up to one month or at -80°C for up to six months.[3] Avoid repeated freeze-thaw cycles.
Quality Control	Purity should be verified by HPLC and identity confirmed by ¹ H-NMR and Mass Spectrometry.

EGFR Signaling Pathway and Inhibition by Tyrphostin AG30

The following diagram illustrates the canonical EGFR signaling pathway and the point of inhibition by **Tyrphostin AG30**.





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